

Technical Support Center: High-Fidelity Synthesis of Met-Thr Rich Peptides

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Compound of Interest

Compound Name: *Fmoc-L-Met-L-Thr[PSI(Me,Me)Pro]-OH*
CAS No.: 1451181-13-7
Cat. No.: B6315159

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Status: Operational Support Level: Tier 3 (Advanced Methodologies) Last Updated: February 25, 2026

Executive Summary

Synthesizing peptides rich in Methionine (Met) and Threonine (Thr) presents a "perfect storm" of synthetic challenges. You are likely encountering deletion sequences (

impurities) not because of a single chemical incompatibility, but due to the synergistic effect of steric hindrance (from

-branched Threonine) and on-resin aggregation (induced by Met/Thr hydrophobic/H-bonding patches). Furthermore, Methionine is highly susceptible to oxidation, creating impurities that mimic deletion sequences in hydrophobicity but differ in mass.

This guide provides a self-validating workflow to eliminate these errors.

Part 1: The Diagnostics (Root Cause Analysis)

Before altering your protocol, determine if you are seeing a true deletion or a modification.

Q: I see a peak near my product. Is it a deletion or oxidation?

A: Check the Mass Difference (

).

Observation ()	Diagnosis	Root Cause
-101 Da (approx)	Thr Deletion	Incomplete coupling of Thr due to aggregation or sterics.
-131 Da (approx)	Met Deletion	Incomplete coupling of Met, or steric clash with previous Thr.
+16 Da	Met Oxidation	Met converted to Met-Sulfoxide [Met(O)] during cleavage.
-18 Da	N	Threonine acyl shift (common in acidic cleavage).
	O Shift	

Part 2: Synthesis Optimization (Preventing Deletions)

Protocol A: Overcoming Steric Hindrance (The Thr Factor)

Threonine is

-branched.^{[1][2]} The bulky methyl group on the

-carbon shields the

-amine, making it difficult for the next incoming amino acid to couple.

The Fix: High-Power Activation Do not use standard HBTU/TBTU for Met-Thr regions. Switch to the following protocol for any coupling involving Thr or Met:

- Activator: Use HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium) or COMU.^[1] These are superior for hindered couplings.^[3]
- Base: HOAt (if available) or Oxyma Pure as an additive to suppress racemization.
- Double Coupling: Mandatory.
 - Coupling 1: 45 minutes, 5 eq. AA / 5 eq. HATU / 10 eq. DIPEA.
 - Coupling 2: 45 minutes, fresh reagents.

Protocol B: Disrupting Aggregation (The Sequence Factor)

Met-Thr stretches are prone to forming

-sheets on the resin, causing the polymer matrix to collapse. This physically hides the N-terminus, leading to "missing" residues (deletions).

The Fix: Pseudoprolines & Solvents

- Pseudoprolines: This is the most effective intervention. Replace a Met-Thr or Thr-X junction with a pseudoproline dipeptide (e.g., Fmoc-Met-Thr(
pro)-OH).
 - Mechanism:^[3]^[4]^[5]^[6]^[7] The "kink" in the backbone disrupts
-sheet formation, keeping the peptide solvated and accessible.
 - Usage: Insert one pseudoproline every 5–6 residues in the difficult region.
- The "Magic Mixture": If pseudoprolines are unavailable, change your coupling solvent from pure DMF to:
 - DCM / DMF / NMP (1:1:1) + 1% Triton X-100.

- Why: DCM swells the polystyrene core; DMF/NMP solvates the peptide.

Protocol C: The "Kill Switch" (Capping)

If a coupling fails (99% efficiency is still 1% failure), you must stop that failure from growing into a full-length impurity.

- Step: After every coupling step in the Met-Thr region, perform a Capping Step.
- Reagent: Acetic Anhydride () / DIPEA / DMF.
- Result: Unreacted amines are acetylated (truncated). Acetylated peptides elute much earlier than the full-length product during HPLC, whereas "deletion sequences" (which keep growing) co-elute and are impossible to separate.

Part 3: Post-Synthesis Integrity (The Methionine Factor)

Even with perfect synthesis, Met residues can oxidize during cleavage, creating peaks that confuse analysis.

Protocol D: The "Reagent H" Cleavage

Standard TFA/Water/TIS cocktails are insufficient for Met-rich peptides. You must use a reducing cocktail.

The "Reagent H" Standard (Huang & Rabenstein):

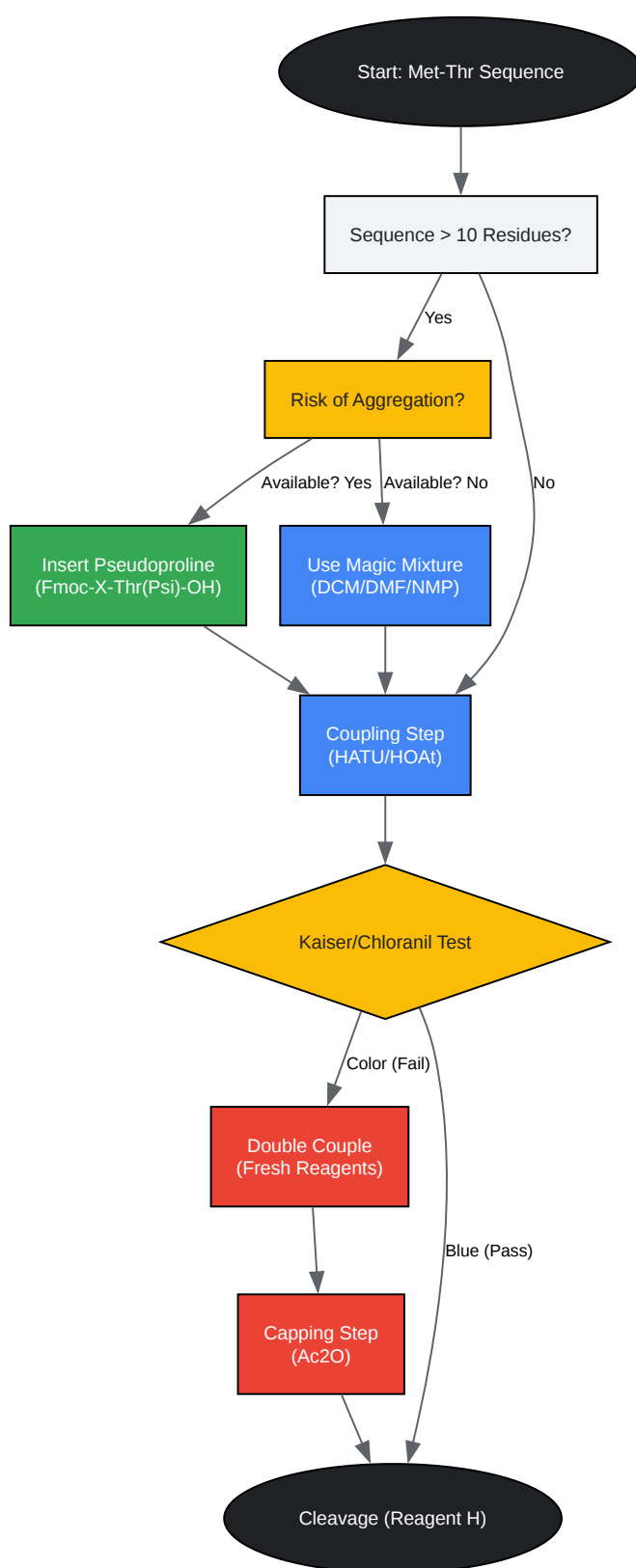
- TFA: 81%^{[5][8][9]}
- Phenol: 5% (Scavenger)^{[5][8][9]}
- Thioanisole: 5% (Accelerator/Scavenger)^{[8][9]}
- EDT (1,2-Ethanedithiol): 2.5% (Critical for Met protection)^{[5][9]}
- Water: 3%^{[5][8][9]}

- DMS (Dimethylsulfide): 2% (Reduces Met-Sulfoxide)[[9](#)]
- Ammonium Iodide (
): 1.5% (Catalyst for reduction)[[5](#)][[7](#)][[9](#)]

Note: If you cannot use EDT (smell), use Triisopropylsilane (TIS) but increase the Ammonium Iodide/DMS ratio.

Part 4: Visualizing the Workflow

Diagram 1: Decision Matrix for Difficult Couplings



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Caption: Logical workflow for minimizing deletion sequences. Note the mandatory capping step after failed double couplings.

Part 5: Frequently Asked Questions (Troubleshooting)

Q1: I followed the protocol, but I still see a peak at -18 Da. Is this a deletion? A: Likely not. This is often an

acyl shift on the Threonine side chain, which occurs in strong acid (TFA).

- The Fix: Dissolve your crude peptide in water/acetonitrile and adjust the pH to 7.5–8.0 with dilute or bicarbonate. Let it sit for 30 minutes. The shift is reversible in base. Acidify and lyophilize.

Q2: My resin isn't swelling in the Met-Thr region. What resin should I use? A: Polystyrene (PS) resins shrink significantly during the synthesis of aggregating sequences.

- Recommendation: Switch to ChemMatrix (100% PEG) or Tentagel (PEG-PS). These maintain solvation even when the peptide attempts to aggregate.

Q3: Can I use microwave synthesis? A: Yes, but with caution.

- Thr: Safe for microwave heating (75°C).
- Met: Safe, but ensure your inert atmosphere () is robust to prevent oxidation.
- Warning: If your sequence contains Cys or His near the Met-Thr region, limit temperature to 50°C to prevent racemization.

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